

Theophylline-d3: A Comprehensive Safety and Handling Guide for Research Professionals

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Compound of Interest

Compound Name: Theophylline-d3

Cat. No.: B12384025

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An In-depth Technical Review of Core Safety Data

This guide provides a detailed overview of the safety information for **Theophylline-d3**, compiled for researchers, scientists, and professionals in drug development. The following data is primarily based on the Safety Data Sheet (SDS) for Theophylline, as specific comprehensive safety data for the deuterated form, **Theophylline-d3**, is not readily available. It is a common and accepted practice in the scientific community to consider the safety profile of an isotopically labeled compound as substantively equivalent to its unlabeled counterpart unless specific data suggests otherwise.

Hazard Identification and Classification

Theophylline is classified as a hazardous substance.^[1] It is toxic if swallowed and may cause damage to the unborn child.^{[2][3][4]}

GHS Classification:

- Acute Toxicity, Oral: Category 3^{[3][4]}
- Reproductive Toxicity: Category 1B^{[3][4]}

Signal Word: Danger^{[2][3]}

Hazard Pictograms:

- GHS06: Skull and crossbones[2][4]
- GHS08: Health hazard[2][4]

Hazard Statements:

- H301: Toxic if swallowed.[2][3][4]
- H360 / H360D: May damage fertility or the unborn child.[3][4]

Precautionary Statements: A comprehensive list of precautionary statements covering prevention, response, storage, and disposal is available in the safety data sheets.[3][4][5] Key precautions include obtaining special instructions before use, avoiding ingestion, and using personal protective equipment.[3][4][5]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Theophylline.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₄ O ₂	[6][7]
Molecular Weight	180.16 g/mol	[6][7][8][9]
Appearance	White crystalline powder/solid	[5][8][9]
Odor	Odorless	[5][8][9]
Melting Point	270 - 274 °C (518 - 525.2 °F)	[5]
Solubility	Partially soluble in cold water.	[9]
pH	5 (in an 8 g/l aqueous solution)	[5]
Log P (octanol/water)	-0.008	[3]

Toxicological Information

Theophylline exhibits acute oral toxicity.[2][3][4] The primary health concern is its toxicity if ingested.[2][3][4]

Toxicity Metric	Value	Species	Source
LD50 (Oral)	225 mg/kg	Rat	[4]
LD50 (Intraperitoneal)	150 mg/kg	Rat	[4]
LD50 (Subcutaneous)	138 mg/kg	Mouse	[4]

Symptoms of Exposure: Symptoms of theophylline toxicity can include nausea, vomiting, diarrhea, headache, insomnia, irritability, and restlessness.[8][10] In severe cases, it can lead to seizures, cardiac arrhythmias, and can be fatal.[8][10]

Experimental Protocols

Detailed experimental protocols for determining the toxicological and physicochemical properties of Theophylline are typically found in standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development). For instance, acute oral toxicity is often determined using a method similar to OECD Test Guideline 423. The biodegradability was assessed using OECD Test Guideline 301A, which showed that Theophylline is readily biodegradable.[3] The partition coefficient (log Pow) was determined to be -0.008 at 23 °C, indicating low potential for bioaccumulation.[3]

Handling, Storage, and First Aid

Handling:

- Avoid contact with skin and eyes.[2]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling.[3][5]
- Use in a well-ventilated area or under a hood.[3]
- Do not eat, drink, or smoke when using this product.[3][5]

Storage:

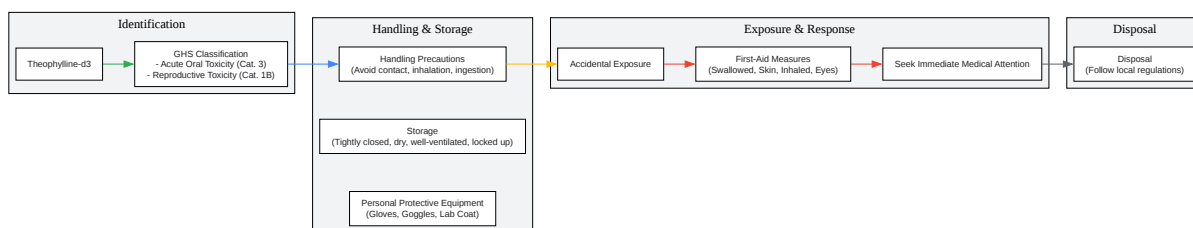
- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Store locked up.[3][5]
- Recommended storage is at room temperature.[3][11]

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[2][3][5]
- If on Skin: Wash with plenty of water.[2]
- If Inhaled: Move person into fresh air.[3]
- If in Eyes: Rinse cautiously with water for several minutes.[2]

Visualizing Safety Information Flow

The following diagram illustrates the logical flow of safety information and response procedures for **Theophylline-d3**.



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Caption: Logical workflow for handling **Theophylline-d3** from identification to disposal.

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